

Tefzel™ (ETFE) Chemical Compatibility

Technical Support Center

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Compound of Interest

Compound Name: Tefzel

Cat. No.: B1215275

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the chemical compatibility of **Tefzel™** (ETFE) with strong acids and bases. Below you will find frequently asked questions (FAQs) and troubleshooting guides to address common issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is the general chemical resistance of **Tefzel™** (ETFE) to strong acids and bases?

A1: **Tefzel™** (ETFE) is a fluoropolymer with excellent resistance to a wide range of chemicals. It is generally inert to strong mineral acids and inorganic bases.[1][2][3][4] However, its resistance can be affected by factors such as chemical concentration, temperature, and whether the material is under mechanical stress.[1]

Q2: Can **Tefzel™** be used with concentrated sulfuric acid?

A2: Yes, **Tefzel™** exhibits excellent resistance to sulfuric acid across various concentrations. For concentrated sulfuric acid, it is rated for use at temperatures up to 150°C (302°F).[5] With fuming sulfuric acid, the maximum recommended service temperature is 50°C (122°F).[6]

Q3: Is **Tefzel™** compatible with nitric acid?

A3: Caution is advised when using **Tefzel™** with nitric acid, particularly at high concentrations and elevated temperatures.[2][3] Strong oxidizing acids like nitric acid can affect ETFE to

varying degrees, especially near their boiling points.[1][3] It is crucial to consult specific chemical compatibility charts and consider testing under your experimental conditions.

Q4: How does **Tefzel™** perform with strong bases like sodium hydroxide and potassium hydroxide?

A4: **Tefzel™** demonstrates excellent resistance to strong bases. It is compatible with sodium hydroxide (NaOH) at concentrations up to 50% at temperatures as high as 110°C (230°F).[3][5] Similarly, it shows good resistance to 50% potassium hydroxide (KOH) at temperatures up to 100°C (212°F).[3][5][6]

Q5: What factors can negatively impact the chemical compatibility of **Tefzel™**?

A5: The primary factors that can compromise the chemical resistance of **Tefzel™** are:

- High Temperatures: Elevated temperatures generally reduce the chemical resistance of plastics, including ETFE.[3][6]
- High Chemical Concentrations: More concentrated acids and bases are typically more aggressive.
- Strong Oxidizing Agents: Very strong oxidizing acids, such as highly concentrated nitric acid, can degrade the material.[2][3]
- Mechanical Stress: High mechanical stress in the presence of certain chemicals can lead to stress cracking.[1]

Troubleshooting Guides

Issue 1: Discoloration or Swelling of **Tefzel™** Components After Exposure to a Strong Acid.

- Possible Cause: This may indicate a chemical attack, especially if using a strong oxidizing acid like concentrated nitric acid, or if operating at elevated temperatures.
- Troubleshooting Steps:
 - Immediate Action: Safely remove the **Tefzel™** component from the chemical environment.

- **Verify Compatibility:** Cross-reference the specific acid, its concentration, and the operating temperature with the chemical compatibility data provided in the tables below.
- **Reduce Temperature:** If possible, lower the operating temperature of your experiment.
- **Consider Alternatives:** If the acid and temperature are within the recommended limits, consider the possibility of impurities in your chemical solution. For highly aggressive media, a more resistant fluoropolymer like PFA or PTFE may be necessary.

Issue 2: Cracking or Crazing of **Tefzel™** Tubing or Fittings.

- **Possible Cause:** This could be a sign of environmental stress cracking, which occurs when the material is under mechanical stress (e.g., from overtightened fittings) and exposed to a chemical agent.^[1]
- **Troubleshooting Steps:**
 - **Inspect for Stress:** Examine the installation of the components. Are fittings overly tight? Is the tubing bent at a sharp radius?
 - **Relieve Mechanical Stress:** Re-install components, ensuring that fittings are tightened to the manufacturer's specifications and that tubing is not subjected to excessive bending.
 - **Chemical Review:** While **Tefzel™** has broad chemical compatibility, some organic solvents can be more aggressive in causing stress cracking.^[1] Review all chemicals in your system.

Data Presentation

Chemical Compatibility of **Tefzel™** (ETFE) with Strong Acids

Chemical Name	Concentration	Max. Use Temp. (°C)	Max. Use Temp. (°F)	Compatibility Rating
Hydrochloric Acid	36%	100	212	Good[7]
Nitric Acid	Concentrated	Not Recommended	Not Recommended	Can be affected[3]
Nitric Acid / Sulfuric Acid	50/50	100	212	-[3]
Phosphoric Acid	Concentrated	100	212	Good
Sulfuric Acid	Concentrated	150	300	Excellent[5]
Sulfuric Acid	Fuming	50	122	A[6]

Rating Key: A: Little to No Effect.

Chemical Compatibility of Tefzel™ (ETFE) with Strong Bases

Chemical Name	Concentration	Max. Use Temp. (°C)	Max. Use Temp. (°F)	Compatibility Rating
Potassium Hydroxide	50%	100	212	A[3][6]
Sodium Hydroxide	10%	110	230	-[3]
Sodium Hydroxide	50%	110	230	-[3][5]

Rating Key: A: Little to No Effect.

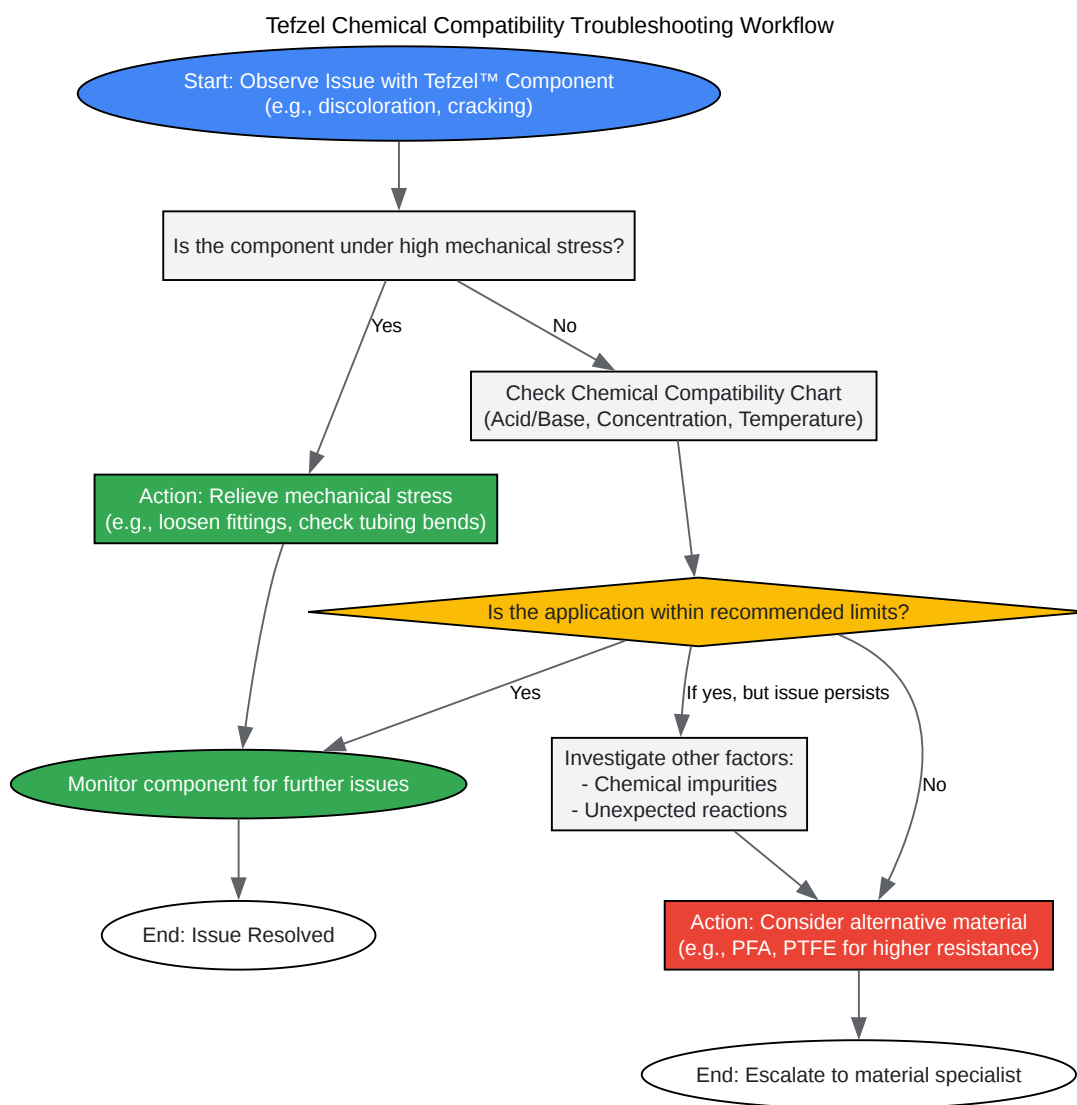
Experimental Protocols

Methodology for Determining Chemical Compatibility (Based on industry standards):

A common method for evaluating chemical compatibility involves exposing standardized test specimens of **Tefzel™** to the chemical of interest under controlled conditions. The effects on the material's physical properties are then measured.

- Specimen Preparation: Use dumb-bell shaped test specimens of **Tefzel™** as per ASTM D638.
- Initial Property Measurement: Measure and record the initial tensile strength and elongation at break of control specimens.
- Chemical Exposure: Immerse the test specimens in the chemical for a specified duration (e.g., 7 days) and at a constant temperature.[\[1\]](#)[\[5\]](#)
- Post-Exposure Analysis:
 - Remove the specimens from the chemical, rinse, and dry them.
 - Measure any change in weight (weight gain or loss).[\[1\]](#)[\[5\]](#)
 - Conduct tensile testing on the exposed specimens to determine the retained tensile strength and elongation.[\[1\]](#)[\[5\]](#)
- Evaluation: The percentage of retained physical properties and the change in weight are used to assess the chemical compatibility. A significant degradation in properties indicates poor compatibility.

Mandatory Visualization



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Caption: Troubleshooting workflow for **Tefzel™** chemical compatibility issues.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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